

Isobutyranilide: A Comprehensive Technical Guide for Chemical Synthesis and Intermediacy

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Compound of Interest

Compound Name: *Isobutyranilide*

CAS No.: 4406-41-1

Cat. No.: B1607330

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobutyranilide, also known as N-phenyl-2-methylpropanamide, is a chemical compound with the formula $C_{10}H_{13}NO$. It belongs to the class of anilides, which are derivatives of aniline where one of the hydrogen atoms on the amino group is replaced by an acyl group. **Isobutyranilide** serves as a crucial chemical intermediate in the synthesis of a variety of organic molecules, most notably in the pharmaceutical and agrochemical industries. Its structural features, comprising a phenyl ring attached to an amide group with an isopropyl substituent, make it a versatile building block for the introduction of these moieties into more complex molecules. This technical guide provides an in-depth overview of the chemical and physical properties of **isobutyranilide**, detailed experimental protocols for its synthesis, and a thorough examination of its role as a key intermediate in the production of high-value chemicals.

Chemical and Physical Properties of Isobutyranilide

A summary of the key chemical and physical properties of **isobutyranilide** is presented in Table 1. This data is essential for its handling, characterization, and use in synthetic

procedures.

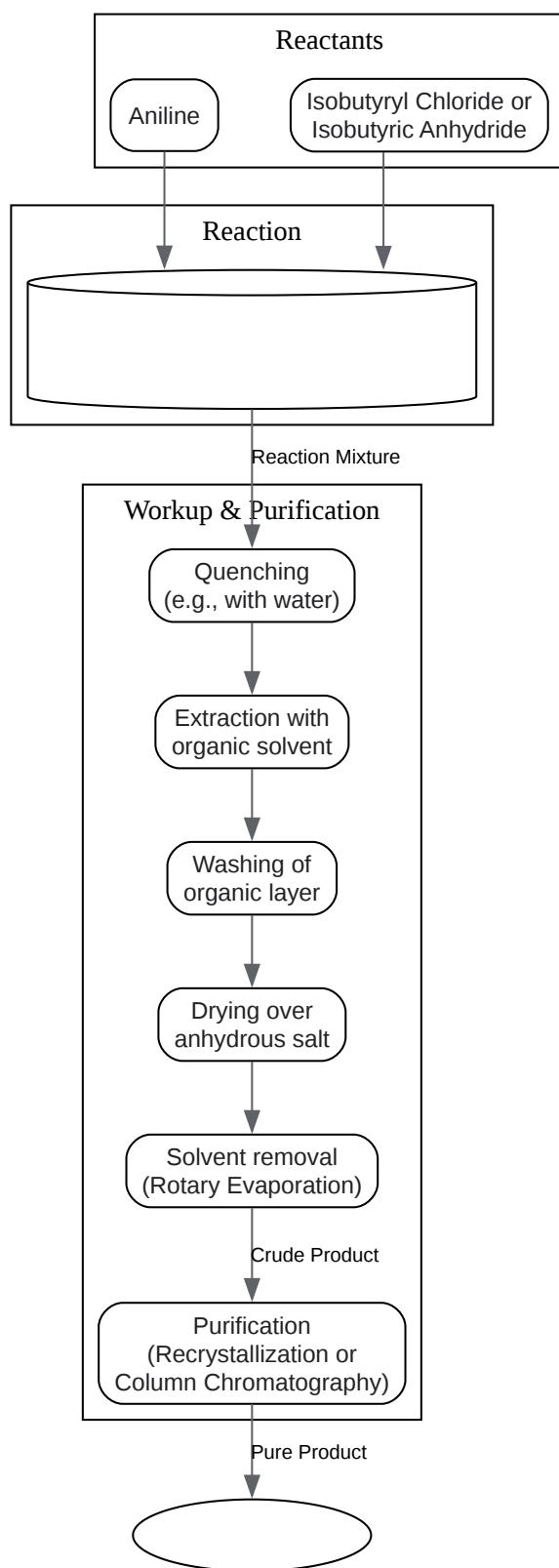
Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₃ NO	[1][2][3]
Molecular Weight	163.22 g/mol	[1][3]
CAS Number	4406-41-1	[1][3]
IUPAC Name	2-methyl-N-phenylpropanamide	[4]
Synonyms	Isobutyric acid anilide, i-Butyranilide	[1][3][5]
Appearance	Solid	[6]
Melting Point	Data not readily available	
Boiling Point	558.48 K (calculated)	
Solubility	Soluble in ether. Decomposes in water.	[7]

Synthesis of Isobutyranilide

The synthesis of **isobutyranilide** is typically achieved through the N-acylation of aniline with an isobutyrylating agent, such as isobutyryl chloride or isobutyric anhydride. These methods are analogous to the well-established Schotten-Baumann reaction conditions for amide synthesis.

General Synthesis Workflow

The general workflow for the synthesis of **isobutyranilide** involves the reaction of aniline with an acylating agent, followed by workup and purification of the product.



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Caption: General experimental workflow for the synthesis of **isobutyranilide**.

Experimental Protocols

This protocol is adapted from standard N-acylation procedures.^{[3][8]}

Materials:

- Aniline
- Isobutyryl chloride
- Triethylamine or Pyridine
- Dichloromethane (anhydrous)
- Deionized water
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and equipment (round-bottom flask, dropping funnel, magnetic stirrer, ice bath, separatory funnel, rotary evaporator)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve aniline (1.0 equivalent) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath and add triethylamine or pyridine (1.1 equivalents).
- Slowly add isobutyryl chloride (1.05 equivalents) dropwise to the stirred solution. A precipitate of triethylammonium chloride or pyridinium chloride may form.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting aniline.

- Quench the reaction by the slow addition of deionized water.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **isobutyranilide**.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by flash column chromatography on silica gel.

This protocol is based on the acylation of anilines with anhydrides.^{[6][9]}

Materials:

- Aniline
- Isobutyric anhydride
- Pyridine (as solvent and catalyst) or a catalytic amount of a strong acid (e.g., sulfuric acid) in an inert solvent.
- Deionized water
- Standard laboratory glassware and equipment

Procedure:

- In a round-bottom flask, dissolve aniline (1.0 equivalent) in pyridine or an inert solvent.
- Add isobutyric anhydride (1.1 equivalents) to the solution. If using an inert solvent, add a catalytic amount of a strong acid.
- Heat the reaction mixture to reflux for 2-6 hours, monitoring the progress by TLC.
- After completion, cool the reaction mixture to room temperature.

- If pyridine was used as the solvent, remove it under reduced pressure.
- Pour the reaction mixture into a beaker of cold water to precipitate the crude **isobutyranilide**.
- Collect the solid product by vacuum filtration and wash it thoroughly with cold water.
- Dry the crude product and purify by recrystallization.

Role as a Chemical Intermediate

Isobutyranilide is a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical sectors. The **isobutyranilide** moiety can be further functionalized on the phenyl ring or the amide nitrogen, or it can be a key precursor to a final active ingredient.

Application in Pharmaceutical Synthesis: The Case of Flutamide

A significant application of **isobutyranilide** chemistry is in the synthesis of Flutamide, a non-steroidal antiandrogen drug used in the treatment of prostate cancer.^[10] The synthesis involves the acylation of a substituted aniline with an isobutyrylating agent. While Flutamide itself is a substituted **isobutyranilide**, the fundamental reaction is the formation of the **isobutyranilide** core.

A common synthetic route to Flutamide involves the reaction of 4-nitro-3-(trifluoromethyl)aniline with isobutyryl chloride.^{[11][12]}

Reaction Scheme for Flutamide Synthesis:

Experimental Protocol for Flutamide Synthesis (adapted from literature):^[11]

Materials:

- 4-nitro-3-(trifluoromethyl)aniline
- Isobutyryl chloride

- Pyridine (as solvent and base)
- Toluene (for recrystallization)
- Standard laboratory glassware and equipment

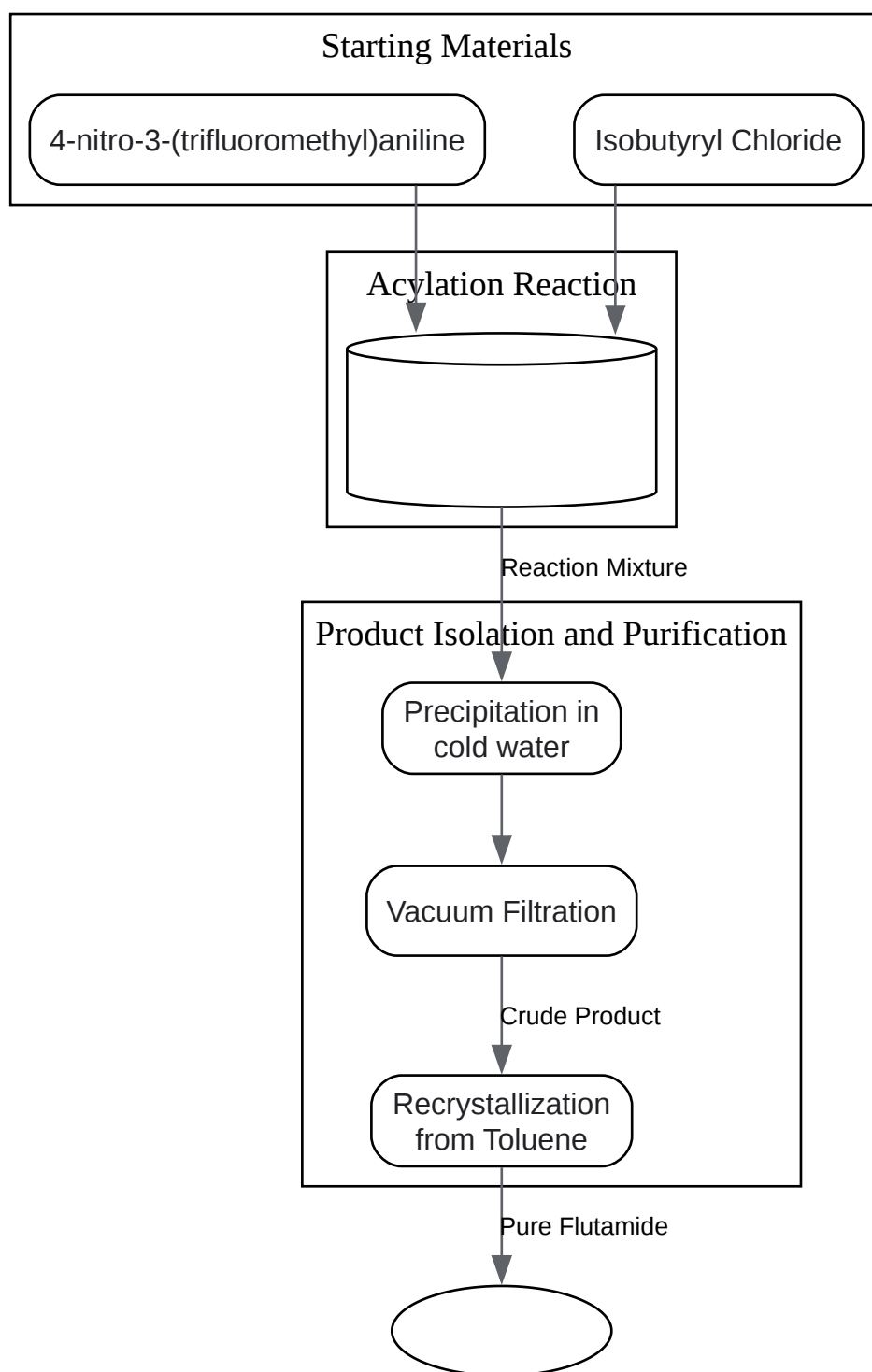
Procedure:

- In a round-bottom flask, dissolve 4-nitro-3-(trifluoromethyl)aniline in pyridine.
- Slowly add isobutyryl chloride to the solution.
- Heat the reaction mixture under reflux at approximately 75°C for several hours, monitoring the reaction by TLC.
- After the reaction is complete, cool the mixture and pour it into cold water to precipitate the crude Flutamide.
- Collect the solid by vacuum filtration and wash with water.
- Recrystallize the crude product from toluene to obtain pure Flutamide.

Quantitative Data for Flutamide Synthesis:[11]

Reactant	Acylating Agent	Solvent	Yield
4-nitro-3-(trifluoromethyl)aniline	Isobutyryl chloride	Pyridine	73.04%
4-nitro-3-(trifluoromethyl)aniline	Isobutyric anhydride	Pyridine	22.33%

Logical Workflow for Flutamide Synthesis:



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Caption: Logical workflow for the synthesis of the pharmaceutical Flutamide.

Application in Agrochemical Synthesis

Anilide structures are prevalent in a wide range of agrochemicals, including fungicides and herbicides. While specific examples detailing the direct use of **isobutyranilide** as a publicly documented intermediate in major agrochemicals are less common than for pharmaceuticals, the fundamental amide bond formation is a key step in the synthesis of many such compounds. For instance, the fungicide Boscalid contains an anilide linkage, and its synthesis involves the reaction of an aniline derivative with a carboxylic acid derivative.^{[13][14]} This highlights the importance of the anilide synthesis methodology, for which **isobutyranilide** serves as a prime example.

Spectroscopic Data

The characterization of **isobutyranilide** is confirmed through various spectroscopic techniques. A summary of the available data is presented in Table 2.

Spectroscopic Technique	Key Data	Reference(s)
¹ H NMR	Data available in spectral databases.	[4]
¹³ C NMR	Data available in spectral databases.	[4]
Infrared (IR) Spectroscopy	Data available in the NIST WebBook.	[5]
Mass Spectrometry (MS)	Data available in the NIST WebBook and PubChem.	[3][4]

Conclusion

Isobutyranilide is a synthetically important chemical intermediate with well-defined chemical and physical properties. Its preparation via the N-acylation of aniline is a robust and well-understood process, adaptable to various laboratory and potentially industrial scales. The primary role of **isobutyranilide** lies in its utility as a building block for more complex molecules, particularly in the pharmaceutical industry, as exemplified by its core structure within the anti-cancer drug Flutamide. The experimental protocols and synthetic workflows provided in this guide offer a comprehensive resource for researchers and professionals engaged in organic

synthesis and drug development, facilitating the efficient and effective use of **isobutyranilide** in their scientific endeavors.

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